3-Aminophenanthrene synthesis and characterization

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Compound of Interest

Compound Name:	*3-Phenanthrylamine*
CAS No.:	*1892-54-2*
Cat. No.:	*B167689*

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An In-depth Technical Guide to the Synthesis and Characterization of 3-Aminophenanthrene

This technical guide provides a comprehensive overview of the synthesis and characterization of 3-aminophenanthrene, a valuable building block in the development of novel therapeutic agents and advanced materials. This document is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

Synthesis of 3-Aminophenanthrene

The most common and direct route for the synthesis of 3-aminophenanthrene involves a two-step process: the nitration of phenanthrene to yield 3-nitrophenanthrene, followed by the reduction of the nitro group to the corresponding amine.

Step 1: Nitration of Phenanthrene to 3-Nitrophenanthrene

The introduction of a nitro group onto the phenanthrene backbone is a critical first step. While various nitrating agents can be employed, a common method involves the use of a nitrating

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mixture of nitric acid and sulfuric acid. The reaction proceeds via electrophilic aromatic substitution.

Experimental Protocol: Synthesis of 3-Nitrophenanthrene

- Reaction Setup: In a round-bottom flask equipped with a magnetic stirrer and a dropping funnel, cool concentrated sulfuric acid to 0 °C in an ice bath.
- Addition of Nitrating Agent: Slowly add concentrated nitric acid to the cooled sulfuric acid with continuous stirring to form the nitrating mixture.
- Addition of Phenanthrene: Dissolve phenanthrene in a suitable solvent, such as glacial acetic acid, and add it dropwise to the nitrating mixture, maintaining the temperature below 10 °C.
- Reaction: After the addition is complete, allow the reaction mixture to stir at room temperature for several hours until the reaction is complete (monitored by TLC).
- Work-up: Pour the reaction mixture over crushed ice to precipitate the crude 3-nitrophenanthrene.
- Purification: Filter the precipitate, wash it thoroughly with water until the washings are neutral, and then dry it. The crude product can be further purified by recrystallization from a suitable solvent like ethanol.

Step 2: Reduction of 3-Nitrophenanthrene to 3-Aminophenanthrene

The reduction of the nitro group in 3-nitrophenanthrene to an amino group is the final step in the synthesis. Several reducing agents can be used for this transformation, including catalytic hydrogenation (e.g., H_2/Pd-C) or metal-acid systems (e.g., Fe/HCl, $SnCl_2$/HCl).[1][2] A method analogous to the synthesis of 3,6-diaminophenanthrene using iron powder and ammonium chloride in an ethanol/water mixture is also effective.[3]

Experimental Protocol: Synthesis of 3-Aminophenanthrene

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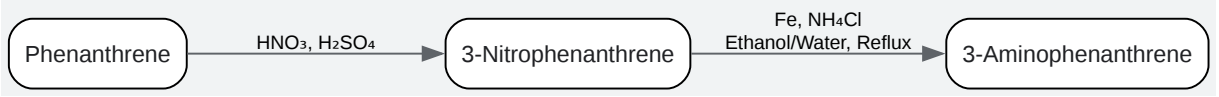
- Reaction Setup: Suspend 3-nitrophenanthrene in a mixture of ethanol and water in a round-bottom flask equipped with a reflux condenser.[3]
- Addition of Reagents: Add iron powder and ammonium chloride to the suspension.[3]
- Reaction: Heat the mixture to reflux and maintain it for several hours. The progress of the reaction can be monitored by thin-layer chromatography.[3]
- Work-up: After the reaction is complete, filter the hot reaction mixture through a pad of celite to remove the iron catalyst. Wash the celite pad with ethanol.[3]
- Extraction: Combine the filtrates and evaporate the ethanol. The resulting aqueous solution is then extracted with a suitable organic solvent, such as ethyl acetate.
- Purification: The combined organic extracts are washed with brine, dried over anhydrous sodium sulfate, and the solvent is removed under reduced pressure to yield crude 3-aminophenanthrene. The product can be further purified by column chromatography or recrystallization.



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Caption: Synthesis pathway of 3-Aminophenanthrene from Phenanthrene.

Characterization of 3-Aminophenanthrene

The identity and purity of the synthesized 3-aminophenanthrene are confirmed through various analytical techniques, including the determination of its physical properties and spectroscopic analysis.

Physical Properties

The basic physical properties of 3-aminophenanthrene are summarized in the table below.

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Property	Value	Reference
Molecular Formula	$C_{14}H_{11}N$	[4][5]
Molecular Weight	193.24 g/mol	[4][6]
Appearance	Solid	
Melting Point	143 °C	[7]
CAS Registry Number	1892-54-2	[4][5]

Spectroscopic Data

Spectroscopic methods such as Nuclear Magnetic Resonance (NMR), Infrared (IR) Spectroscopy, and Mass Spectrometry (MS) are used to elucidate the structure of 3-aminophenanthrene.

2.2.1 Nuclear Magnetic Resonance (NMR) Spectroscopy

^{1}H and ^{13}C NMR spectroscopy are used to determine the carbon-hydrogen framework of the molecule.

^{1}H NMR (Typical Chemical Shifts, δ in ppm)	^{13}C NMR (Typical Chemical Shifts, δ in ppm)
Aromatic Protons: 7.0 - 8.5 ppm	Aromatic Carbons: 110 - 150 ppm
Amine Protons ($-NH_2$): 3.5 - 4.5 ppm (broad)	Carbon attached to $-NH_2$: ~145 ppm

Note: The exact chemical shifts can vary depending on the solvent used for analysis.

2.2.2 Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in the molecule. The characteristic absorption bands for 3-aminophenanthrene are presented below.

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Functional Group	Vibration	Wavenumber (cm^{-1})	Reference
N-H	Asymmetric Stretch	3400 - 3500	[8][9]
N-H	Symmetric Stretch	3300 - 3400	[8][9]
Aromatic C-H	Stretch	3000 - 3100	[8]
C=C	Aromatic Ring Stretch	1500 - 1600	[8]
C-N	Stretch	1250 - 1350	[9]
N-H	Bending (Scissoring)	1550 - 1650	[8]

2.2.3 Mass Spectrometry (MS)

Mass spectrometry provides information about the mass-to-charge ratio of the molecule and its fragments, confirming the molecular weight.

Ion	m/z Value	Reference
$[M]^+$ (Molecular Ion)	193	[4][6]
$[M+1]^+$	194	[6]
Fragment Ion	165	[6]

Experimental Workflow

The overall workflow from synthesis to characterization is a systematic process to ensure the desired product is obtained with high purity and its identity is confirmed.

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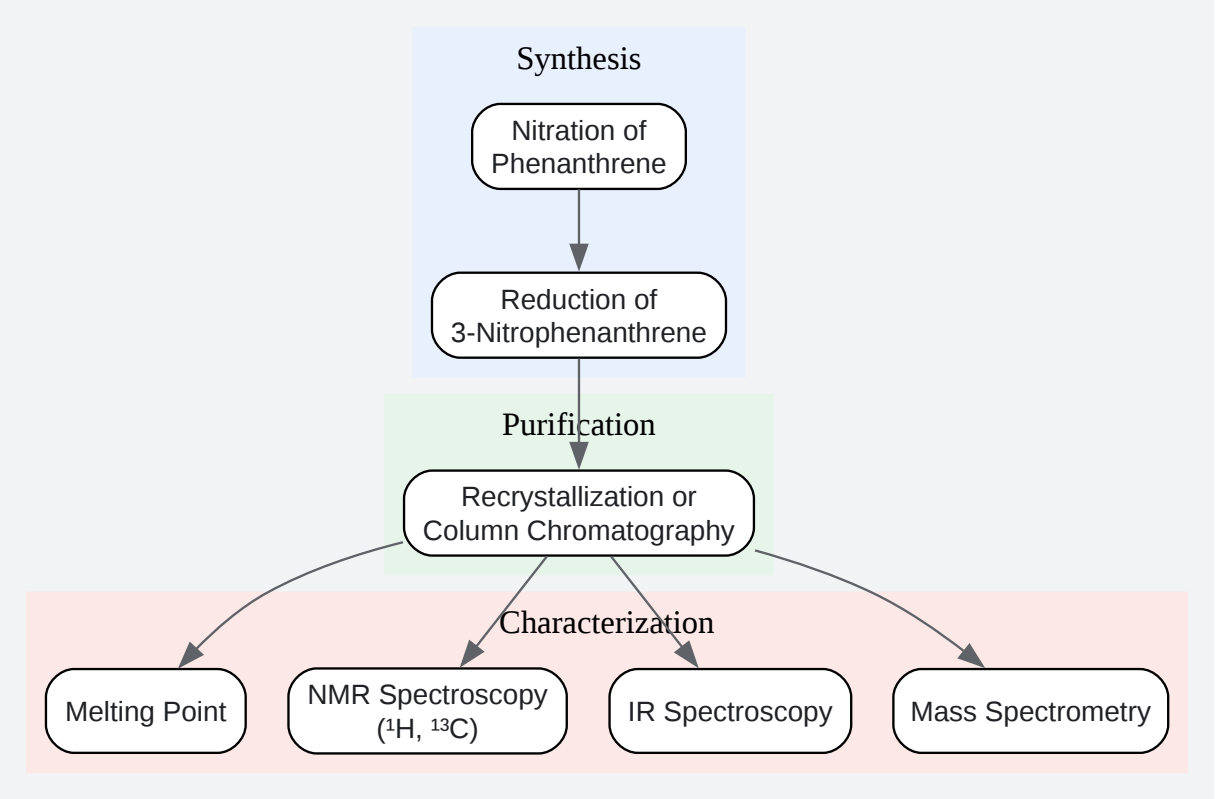

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Caption: General experimental workflow for the synthesis and characterization of 3-Aminophenanthrene.

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